

# Synthesis and Characterization of 6-Hydroxy Melatonin-d4: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Hydroxy Melatonin-d4

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This technical guide provides a comprehensive overview of the synthesis and characterization of **6-Hydroxy Melatonin-d4** (N-[2-(6-Hydroxy-5-methoxy-1H-indol-3-yl)ethyl]acetamide-d4), a crucial internal standard for the accurate quantification of 6-hydroxymelatonin in biological samples. 6-Hydroxymelatonin is the primary metabolite of melatonin, and its measurement is vital for pharmacokinetic studies and understanding circadian rhythms.<sup>[1][2][3][4][5]</sup> The use of a stable isotope-labeled internal standard like **6-Hydroxy Melatonin-d4** is essential for correcting for matrix effects and variations in sample preparation and instrument response in mass spectrometry-based assays.<sup>[3][6]</sup>

## Chemical and Physical Properties

**6-Hydroxy Melatonin-d4** is the deuterated analog of 6-Hydroxymelatonin, with four deuterium atoms incorporated into the ethylamine side chain. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry.

Property	Value	Reference
Chemical Formula	C <sub>13</sub> H <sub>12</sub> D <sub>4</sub> N <sub>2</sub> O <sub>3</sub>	[7]
Molecular Weight	252.3 g/mol	[7][8]
CAS Number	69533-61-5	[7]
Unlabeled CAS Number	2208-41-5	[7]
IUPAC Name	N-[2-(6-Hydroxy-5-methoxy-1H-indol-3-yl)ethyl]acetamide-d <sub>4</sub>	[3]
Synonyms	6-Hydroxy-N-acetyl-5-methoxytryptamine-d <sub>4</sub>	[3]
Appearance	White to off-white solid	[6]
Purity	>95% (HPLC)	[7]
Storage	Store at +4°C	[7]

## Synthesis of 6-Hydroxy Melatonin-d<sub>4</sub>

The synthesis of N-acetyl-6-hydroxy-5-methoxy- $\alpha,\alpha,\beta,\beta$ -d<sub>4</sub>-tryptamine was first described by Shaw et al. in 1977.[9] This multi-step synthesis provides a pathway to the specifically deuterated internal standard.

## Synthetic Pathway

The overall synthetic scheme is depicted below.



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